

# Solubility of 2-Aminobenzenesulfonamide in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Aminobenzenesulfonamide

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This technical guide provides a detailed overview of the solubility of **2-aminobenzenesulfonamide** (Orthanilamide) in various organic solvents. Due to the limited availability of direct quantitative solubility data for **2-aminobenzenesulfonamide** in publicly accessible literature, this guide also presents data for the closely related isomer, 4-aminobenzenesulfonamide (sulfanilamide), to provide a comparative context for researchers. The guide includes a detailed experimental protocol for determining solubility via the widely accepted isothermal saturation method and a visual representation of the experimental workflow.

## Quantitative Solubility Data

A comprehensive search of scientific literature, including the "SOLUBILITY DATA SERIES" which is noted to contain data on **2-aminobenzenesulfonamide**, did not yield specific, publicly available quantitative solubility values for **2-aminobenzenesulfonamide** in a range of common organic solvents.<sup>[1][2][3]</sup>

For illustrative purposes and to provide a baseline for researchers working with aminobenzenesulfonamide isomers, the following table summarizes the mole fraction solubility (x) of 4-aminobenzenesulfonamide in several organic solvents at various temperatures. It is crucial to note that while structurally related, the solubility of **2-aminobenzenesulfonamide** may differ significantly due to intramolecular hydrogen bonding and different crystal packing energies.

Table 1: Mole Fraction Solubility (x) of 4-Aminobenzenesulfonamide in Select Organic Solvents at Various Temperatures

Solvent	Temperature (K)	Mole Fraction Solubility (10 <sup>4</sup> * x)
Methanol	298.15	135.70
	303.15	165.80
	308.15	201.30
	313.15	243.00
	318.15	291.80
Ethanol	298.15	87.10
	303.15	105.50
	308.15	127.10
	313.15	152.60
	318.15	182.20
Acetone	298.15	243.60
	303.15	288.70
	308.15	340.20
	313.15	398.80
	318.15	465.10
Ethyl Acetate	298.15	23.50
	303.15	28.50
	308.15	34.40
	313.15	41.30
	318.15	49.30

Data for 4-aminobenzenesulfonamide is sourced from the Journal of Chemical & Engineering Data.<sup>[4]</sup>

## Experimental Protocol: Isothermal Saturation Method

The isothermal saturation method, also known as the shake-flask method, is a robust and widely used technique for determining the equilibrium solubility of a solid compound in a solvent. The following protocol provides a detailed methodology for determining the solubility of **2-aminobenzenesulfonamide** in an organic solvent of interest.

Materials and Equipment:

- **2-Aminobenzenesulfonamide** (high purity)
- Selected organic solvent(s) (analytical grade or higher)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Vials or flasks with airtight seals
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

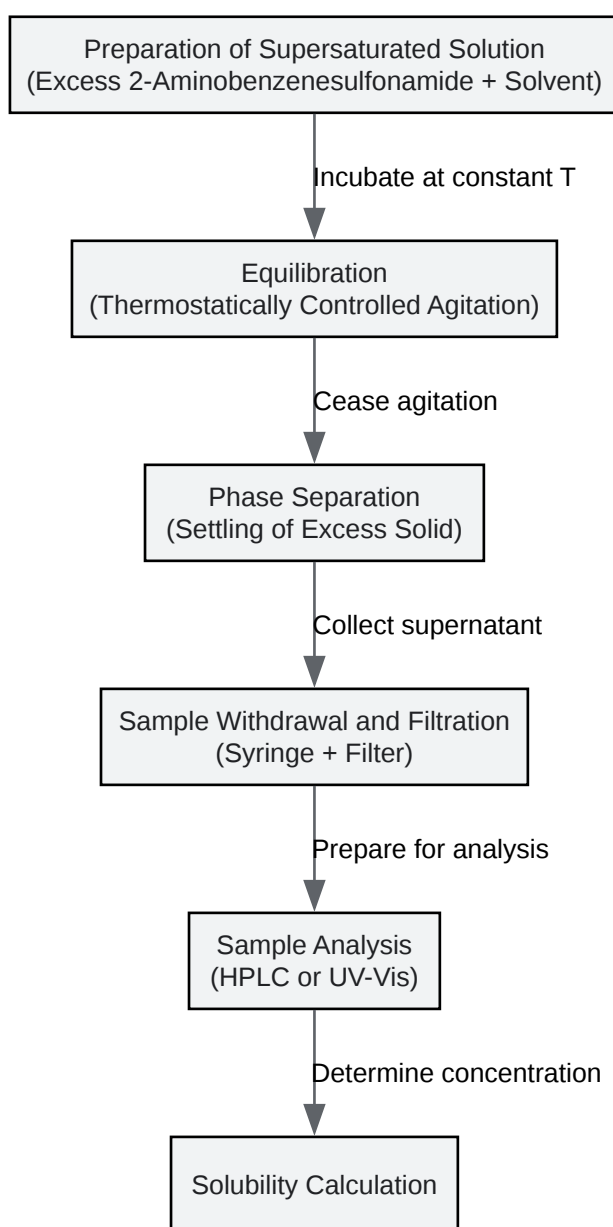
- Preparation of Supersaturated Solutions:
  - Add an excess amount of **2-aminobenzenesulfonamide** to a series of vials or flasks. The presence of undissolved solid is essential to ensure equilibrium is reached from a state of supersaturation.

- Add a known volume or mass of the selected organic solvent to each vial.
- Equilibration:
  - Securely seal the vials to prevent solvent evaporation.
  - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 298.15 K).
  - Agitate the samples for a predetermined period (e.g., 24, 48, and 72 hours) to allow the system to reach equilibrium. It is crucial to establish the time required to reach equilibrium by analyzing samples at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
  - Once equilibrium is reached, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe.
  - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
  - Record the mass of the collected filtrate.
- Analysis:
  - Dilute the filtered solution with the appropriate solvent to a concentration within the linear range of the analytical instrument.
  - Determine the concentration of **2-aminobenzenesulfonamide** in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation of Solubility:

- From the determined concentration and the dilution factor, calculate the concentration of **2-aminobenzenesulfonamide** in the original saturated solution.
- Express the solubility in desired units, such as moles per liter (mol/L), grams per liter (g/L), or mole fraction (x).

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the isothermal saturation method for determining the solubility of **2-aminobenzenesulfonamide**.



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Caption: Workflow for the Isothermal Saturation Solubility Determination Method.

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